

An In-depth Technical Guide to Dysprosium-165 in Nuclear Medicine

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Compound of Interest

Compound Name: *Dysprosium-165*

CAS No.: *13967-64-1*

Cat. No.: *B1208800*

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Introduction: **Dysprosium-165** (^{165}Dy) is a reactor-produced radionuclide that has carved a significant niche in therapeutic nuclear medicine, primarily due to its favorable physical characteristics. With a short half-life and energetic beta emissions, it is an ideal candidate for localized therapies where rapid dose delivery and minimal exposure to non-target tissues are critical. Its principal application is in the field of radiation synovectomy (radiosynovectomy), a procedure for treating inflammatory joint diseases such as rheumatoid arthritis.[1][2][3] This guide provides a comprehensive technical overview of ^{165}Dy , from its production and formulation into radiopharmaceuticals to its clinical applications, dosimetry, and quality control procedures, aimed at researchers, scientists, and professionals in drug development.

Core Physical and Nuclear Properties

Dysprosium-165 is produced by the neutron irradiation of natural dysprosium.[4] Its properties make it highly suitable for radiosynovectomy: a short half-life that minimizes long-term radiation exposure and beta emissions with sufficient energy to penetrate and destroy the inflamed synovial tissue, coupled with low gamma emissions that reduce exposure to medical personnel and non-target organs.[1]

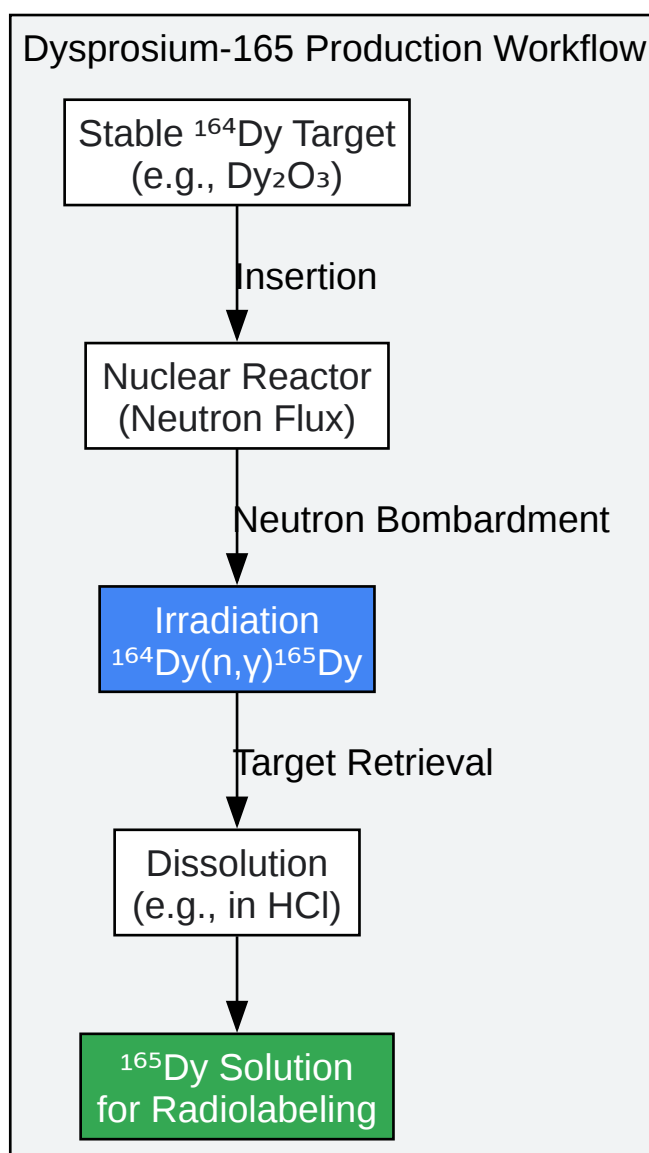
Property	Value
Half-life	2.334 hours[5][6][7]
Decay Mode	Beta (β^-) emission[5][6]
Daughter Nuclide	Holmium-165 (^{165}Ho) (Stable)[5][7]
Maximum Beta Energy ($E_{\beta\text{max}}$)	1.3 MeV[8]
Mean Electron Energy	0.44728 MeV[5]
Primary Gamma Ray Energy	94.7 keV[8]
Production Method	$^{164}\text{Dy}(n,\gamma)^{165}\text{Dy}$ reaction[9]

Production of Dysprosium-165

The production of ^{165}Dy is achieved through neutron capture by the stable isotope ^{164}Dy , which has a natural abundance of 28.3%.[10][11] This process is typically carried out in a nuclear reactor.

Production Workflow:

- **Target Material:** High-purity natural Dysprosium(III) nitrate ($\text{Dy}(\text{NO}_3)_3$) or Dysprosium(III) oxide (Dy_2O_3) is used as the target material.[8][9]
- **Neutron Irradiation:** The target is irradiated in a nuclear reactor with a thermal neutron flux. For example, irradiating natural $\text{Dy}(\text{NO}_3)_3$ at a flux of $3\text{--}4 \times 10^{13}$ neutrons/cm²·s for about 6 hours can produce significant quantities of ^{165}Dy . [8]
- **Post-Irradiation Processing:** The irradiated target, now containing ^{165}Dy , is dissolved in a suitable solvent, such as 0.1 N HCl, to prepare it for radiolabeling.[8]



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Fig. 1: Production workflow for **Dysprosium-165**.

Radiopharmaceutical Formulation

For effective radiosynovectomy, ¹⁶⁵Dy must be incorporated into particles large enough to be retained within the synovial cavity of the joint, thereby preventing leakage to non-target organs. [9] The most common formulations are **Dysprosium-165** ferric hydroxide macroaggregates (¹⁶⁵Dy-FHMA) and **Dysprosium-165** hydroxide macroaggregates (¹⁶⁵Dy-HMA). [12][13]

Key Formulation Characteristics:

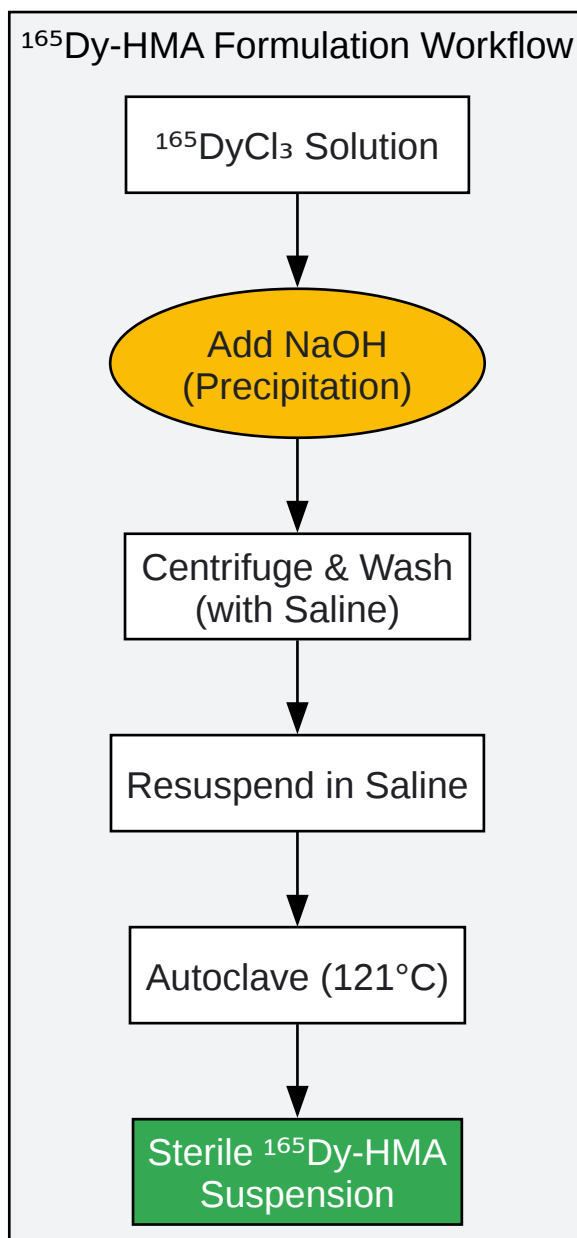
- Particle Size: The majority of particles are in the 3-5 micron range, which is optimal for retention within the joint space.[4][12]
- Carrier: The radionuclide is co-precipitated with ferric hydroxide or prepared as dysprosium hydroxide particles suspended in sterile saline.[9][12]
- Advantages of ^{165}Dy -HMA: This formulation avoids the use of ferric hydroxide and allows for a higher concentration of dysprosium.[12]

Experimental Protocol: Preparation of ^{165}Dy Hydroxide Macroaggregates (^{165}Dy -HMA)

This protocol is a generalized representation based on described methods.

- Preparation of ^{165}Dy Solution:
 - An irradiated $\text{Dy}(\text{NO}_3)_3$ target is dissolved in 0.1 N hydrochloric acid to form $^{165}\text{DyCl}_3$. [8]
 - The solution's activity is measured using a calibrated dose calibrator.
- Macroaggregate Formation:
 - The acidic ^{165}Dy solution is added to a sterile, pyrogen-free reaction vial.
 - A sterile solution of sodium hydroxide (e.g., 0.2 N NaOH) is added dropwise while stirring to precipitate $^{165}\text{Dy}(\text{OH})_3$. The pH is carefully adjusted to be alkaline (e.g., pH > 9).
 - The mixture is agitated to promote the formation of macroaggregates of the desired size.
- Washing and Resuspension:
 - The suspension is centrifuged to pellet the macroaggregates.
 - The supernatant is discarded, and the particles are washed multiple times with sterile saline to remove any unbound ^{165}Dy .
 - After the final wash, the ^{165}Dy -HMA particles are resuspended in a known volume of sterile saline for injection.

- Sterilization:
 - The final suspension is sterilized, often by autoclaving at 121°C for 30 minutes, to ensure it is safe for clinical use.[14]



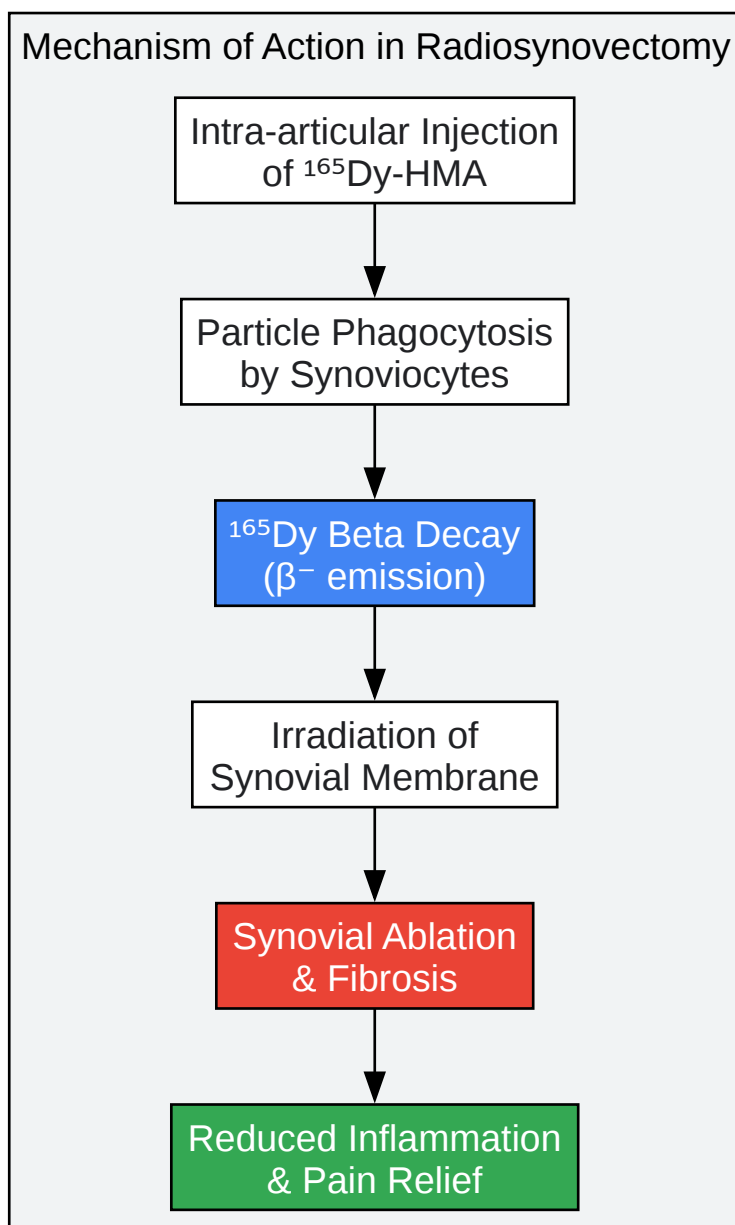
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Fig. 2: Formulation of ¹⁶⁵Dy-Hydroxide Macroaggregates.

Mechanism of Action in Radiation Synovectomy

Radiation synovectomy is a non-surgical procedure that aims to destroy the inflamed synovial membrane (synovium) that is responsible for the pain and joint destruction in chronic inflammatory arthritis.

- **Intra-articular Injection:** The ^{165}Dy -HMA suspension is injected directly into the affected joint cavity (e.g., the knee).[\[1\]](#)
- **Particle Retention:** The macroaggregates are phagocytosed by synovial macrophages and retained within the joint space.
- **Beta Irradiation:** ^{165}Dy decays, emitting high-energy beta particles.
- **Tissue Ablation:** These beta particles have a maximum tissue penetration of approximately 5.7 mm, which is sufficient to irradiate and destroy the inflamed synovial lining while sparing the underlying cartilage and bone.[\[1\]](#)
- **Therapeutic Effect:** The ablation of the synovium leads to a reduction in inflammation, pain, and joint effusion.



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Fig. 3: Therapeutic pathway of ^{165}Dy in the joint.

Clinical Efficacy and Dosimetry

Clinical studies have demonstrated that ^{165}Dy -FHMA is an effective agent for radiation synovectomy, particularly for patients with rheumatoid arthritis and persistent synovitis of the knee.^[15]

Clinical Study Data (¹⁶⁵Dy-FHMA in Knee Synovitis)

Patient Cohort	111 patients (follow-up on 59 knees)[15]
Typical Administered Activity	270 mCi[15]
Overall Efficacy (2-year follow-up)	39/59 Good, 9/59 Fair, 11/59 Poor[15]
Efficacy in Stage I Radiographic Changes	19/25 Good result[15]
Efficacy in Stage II Radiographic Changes	20/34 Good result[15]

A significant advantage of ¹⁶⁵Dy is its favorable dosimetry profile, characterized by low systemic spread and reduced radiation dose to non-target organs compared to longer-lived radionuclides like Yttrium-90 (⁹⁰Y).[9][15]

Dosimetry and Biodistribution Data

Mean Whole-Body Dose (Human)	0.3 rad[9][15]
Mean Liver Dose at 24h (Human)	3.2 rad[9][15]
Leakage to Liver at 24h (Rabbit)	~0.003% of injected dose (¹⁶⁵ Dy-HMA)[4]
Leakage to Liver at 24h (Rabbit)	~0.3% of injected dose (¹⁶⁵ Dy-FHMA)[9]
Leakage to Kidneys at 24h (Rabbit)	~0.1% of injected dose (¹⁶⁵ Dy-FHMA)[9]

Quality Control

Rigorous quality control (QC) is mandatory to ensure the safety, purity, and efficacy of the final radiopharmaceutical product.[16][17][18]

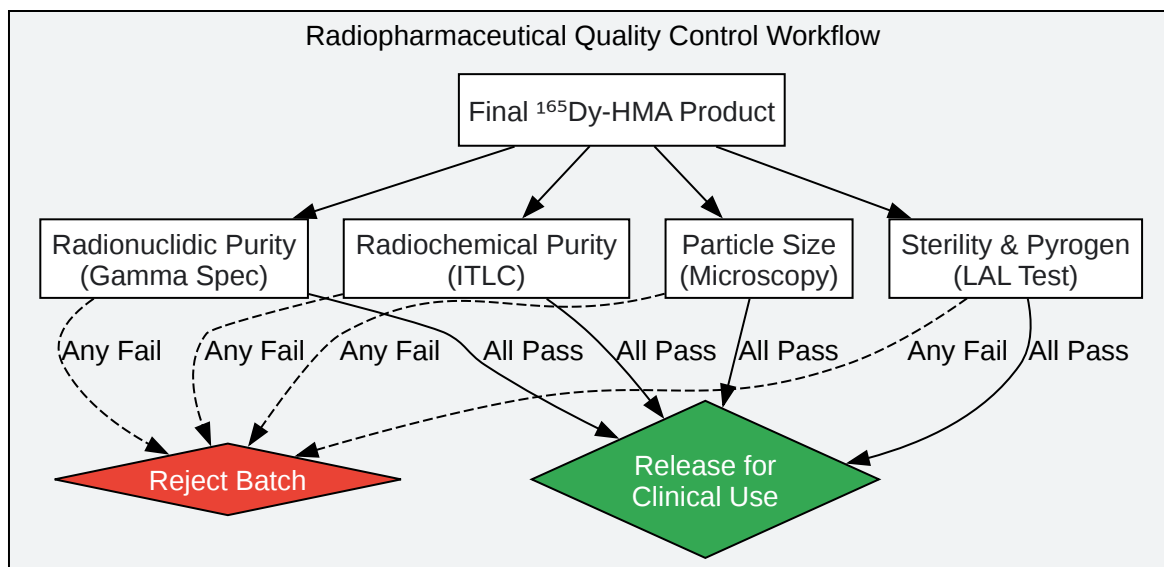
Key Quality Control Tests:

- Radionuclidic Purity: Assessed using a gamma-ray spectrometer to confirm that ¹⁶⁵Dy is the primary radionuclide present and to quantify any impurities.[8][9]

- Radiochemical Purity (RCP): Determines the percentage of radioactivity in the desired chemical form (i.e., bound to the macroaggregates). This is crucial to minimize the leakage of free ^{165}Dy .[\[17\]](#)
- Particle Size Analysis: Microscopy or filtration methods are used to confirm that the particle size distribution is within the target range (e.g., 3-5 μm).[\[12\]](#)
- Sterility and Pyrogenicity: The final product must be tested for microbial contamination (sterility) and pyrogens (fever-inducing substances) using standard pharmacopeial methods, such as the Limulus Amebocyte Lysate (LAL) test for pyrogens.[\[19\]](#)

Experimental Protocol: Radiochemical Purity by ITLC

- System Setup: Instant thin-layer chromatography (ITLC) strips (e.g., silica gel) are used as the stationary phase. A suitable solvent system (mobile phase) is chosen, such as a methanol:water:acetic acid mixture.[\[8\]](#)
- Spotting: A small spot of the ^{165}Dy -HMA suspension is carefully applied to the origin of the ITLC strip.
- Development: The strip is placed in a chromatography tank containing the solvent. The solvent migrates up the strip via capillary action.
- Separation: The large ^{165}Dy -HMA particles remain at the origin ($R_f = 0$), while any smaller, soluble impurities (like free $^{165}\text{Dy}^{3+}$) migrate with the solvent front ($R_f > 0$).
- Analysis: The strip is dried and cut in half (origin and front). The radioactivity of each section is measured in a gamma counter.
- Calculation: RCP is calculated as: $\text{RCP (\%)} = [\text{Counts at Origin} / (\text{Counts at Origin} + \text{Counts at Front})] \times 100$



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Fig. 4: Essential quality control checks for ^{165}Dy radiopharmaceuticals.

Conclusion

Dysprosium-165 represents a highly effective and safe therapeutic radionuclide for localized treatments, most notably radiation synovectomy. Its short half-life and suitable beta energy provide a distinct clinical advantage over longer-lived isotopes, reducing the radiation burden on patients and minimizing hospitalization time.[4][20] The successful application of ^{165}Dy relies on robust production methods, precise formulation of macroaggregates to ensure joint retention, and stringent quality control. For researchers and drug developers, ^{165}Dy serves as an excellent model for the development of other particle-based radiotherapeutics, where localization and rapid decay are paramount for efficacy and safety.

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